

# Metabolic pathways of Topramezone in tolerant crops like maize

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## Compound of Interest

Compound Name: Topramezone

Cat. No.: B166797

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## Metabolic Pathways of Topramezone in Maize: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Topramezone** is a selective post-emergence herbicide highly effective against a broad spectrum of grass and broadleaf weeds in maize (*Zea mays* L.). Its selectivity in maize is primarily attributed to the crop's inherent ability to rapidly metabolize the herbicide into non-phytotoxic compounds. This technical guide provides an in-depth overview of the metabolic pathways of **topramezone** in maize, focusing on the enzymatic systems involved, the resulting metabolites, and the experimental protocols used for their characterization. The primary detoxification route involves N-demethylation, catalyzed by cytochrome P450 monooxygenases (CYPs), followed by hydrolytic cleavage of the parent molecule. This guide is intended for researchers and scientists in the fields of agrochemistry, plant biochemistry, and drug development, providing detailed methodologies and quantitative data to facilitate further research and understanding of herbicide metabolism and crop tolerance.

### Introduction

**Topramezone** is a potent inhibitor of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme (EC 1.13.11.27) in the carotenoid biosynthesis pathway of susceptible plants.<sup>[1]</sup>

Inhibition of HPPD leads to a depletion of plastoquinone and tocopherols, which are essential for photoprotection.[1] The subsequent photooxidative degradation of chlorophyll results in the characteristic bleaching symptoms observed in sensitive weeds.[2]

Maize, however, exhibits a high degree of tolerance to **topramezone**. This tolerance is not due to a less sensitive HPPD enzyme but rather to a rapid metabolic detoxification of the herbicide.[1] The rate of metabolism in maize is significantly faster than in susceptible weed species, preventing the accumulation of the active ingredient at its target site.[1] Understanding the intricacies of these metabolic pathways is crucial for developing new herbicides, managing herbicide resistance, and engineering crop tolerance.

## Metabolic Pathways of Topramezone in Maize

The metabolism of **topramezone** in maize proceeds through a series of enzymatic reactions, primarily Phase I detoxification, which introduces or exposes functional groups on the herbicide molecule. This is followed by further degradation and incorporation into natural plant products. The key metabolic transformations are N-demethylation and hydrolytic cleavage.

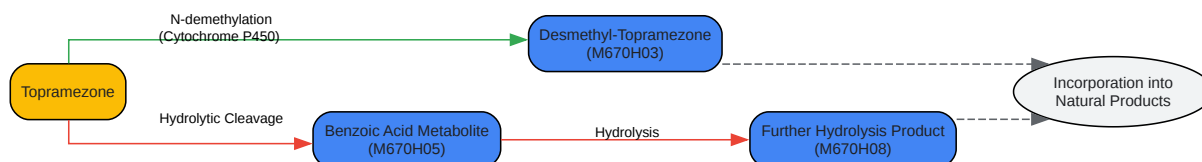
### Primary Metabolic Reactions

- **N-demethylation:** The principal metabolic pathway for **topramezone** detoxification in maize is the removal of the methyl group from the pyrazole ring, a reaction catalyzed by cytochrome P450 monooxygenases. This results in the formation of the inactive metabolite, desmethyl-**topramezone** (M670H03).
- **Hydrolytic Cleavage:** **Topramezone** can also undergo hydrolytic cleavage, leading to the formation of acid metabolites. One major metabolite formed through this pathway is [3-(4,5-dihydro-isoxazol-3-yl)-4-methylsulfonyl-2-methyl-benzoic acid] (M670H05). Further hydrolysis can lead to the formation of another acid metabolite, M670H08.

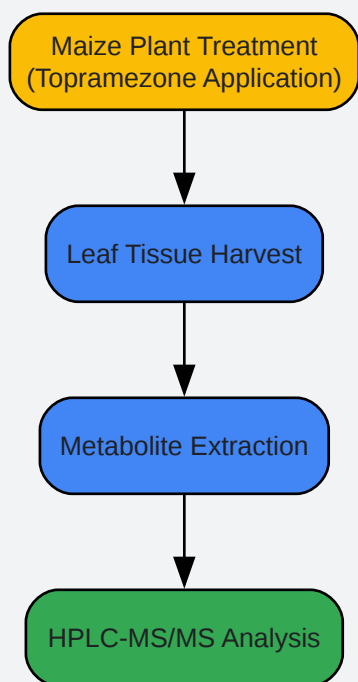
### Fate of Metabolites

Following the initial metabolic conversions, the resulting metabolites and ring structures of **topramezone** are further catabolized and the breakdown products are reincorporated into natural plant components.

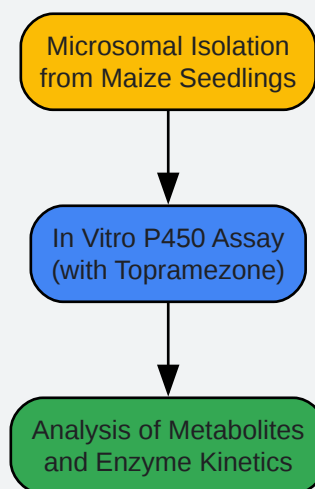
Below is a diagram illustrating the proposed metabolic pathway of **topramezone** in maize.



### Metabolite Analysis Workflow



### Enzyme Assay Workflow



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## References

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- 2. dokumen.pub [dokumen.pub]
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